

Technical Support Center: 17:0-18:1 PC-d5 Stock Solution Preparation

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Compound of Interest

Compound Name: 17:0-18:1 PC-d5

Cat. No.: B12403382

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This guide provides best practices, troubleshooting advice, and frequently asked questions for the preparation of stock solutions of **17:0-18:1 PC-d5**, a deuterated phosphatidylcholine commonly used as an internal standard in lipidomics research.

Frequently Asked Questions (FAQs)

Q1: What is the full chemical name and molecular weight of **17:0-18:1 PC-d5**?

A1: The full chemical name is 1-heptadecanoyl-2-oleoyl-sn-glycero(d5)-3-phosphocholine.^[1] Its molecular formula is C₄₃H₇₉D₅NO₈P, and it has a molecular weight of 779.13 g/mol .

Q2: How should I store **17:0-18:1 PC-d5** upon arrival?

A2: **17:0-18:1 PC-d5**, particularly if purchased as a pre-made solution, should be stored at -20°C in a glass container with a Teflon-lined cap. If it is in an organic solvent, it should be layered with an inert gas like argon or nitrogen. It is crucial to avoid storing organic solutions of lipids in plastic containers, as this can lead to contamination from leached impurities.

Q3: Can I store **17:0-18:1 PC-d5** as a powder?

A3: Due to the presence of an unsaturated oleoyl chain, **17:0-18:1 PC-d5** is susceptible to oxidation and is hygroscopic (readily absorbs moisture from the air). Therefore, it is not stable as a powder and should be promptly dissolved in a suitable organic solvent for storage.

Q4: What solvents are recommended for preparing a stock solution of **17:0-18:1 PC-d5**?

A4: Phosphatidylcholines are generally soluble in chlorinated solvents like chloroform and alcohols such as ethanol. A common solvent system for polar lipids is a mixture of chloroform and methanol. For some applications, a chloroform/methanol/water mixture (e.g., 89:10:1, v/v/v) is used.^[2]

Q5: What is the recommended concentration for a stock solution?

A5: This can be application-dependent. However, it is often supplied pre-dissolved at a concentration of 1 mg/mL. For creating working solutions, further dilutions from this stock are recommended.

Troubleshooting Guide

Problem	Possible Cause	Solution
Lipid will not fully dissolve.	1. Inappropriate solvent.2. Insufficient mixing.3. Solution is too concentrated.	1. Ensure you are using a recommended solvent like chloroform or ethanol. A mixture of chloroform and methanol is often effective.2. Gently vortex or sonicate the solution. Avoid excessive heating, which can degrade the lipid.3. Try adding more solvent to dilute the solution.
Solution appears cloudy or has particulates.	1. Incomplete dissolution.2. Contamination from glassware or solvent.3. Lipid degradation due to moisture or oxidation.	1. Follow the steps for incomplete dissolution above.2. Use high-purity solvents and ensure all glassware is scrupulously clean.3. Ensure the lipid was handled under an inert atmosphere and that solvents are anhydrous. Discard the solution if degradation is suspected.

Inconsistent results in downstream applications.

1. Inaccurate stock solution concentration. 2. Degradation of the stock solution over time. 3. Contamination of the stock solution.

1. Be precise when weighing the lipid (if starting from a solid) and measuring the solvent volume. 2. Store the stock solution properly at -20°C under an inert atmosphere. For long-term storage, consider aliquoting to minimize freeze-thaw cycles. 3. Always use clean glassware and high-purity solvents. Avoid introducing contaminants from pipettes or other lab equipment.

Experimental Protocol: Preparing a 1 mg/mL Stock Solution

This protocol outlines the steps for preparing a 1 mg/mL stock solution of **17:0-18:1 PC-d5** from a solid form.

Materials:

- **17:0-18:1 PC-d5** (solid)
- Chloroform (HPLC grade or higher)
- Methanol (HPLC grade or higher)
- Glass vial with a Teflon-lined cap
- Inert gas (Argon or Nitrogen)
- Glass syringe or pipette
- Vortex mixer

- Sonicator (optional)

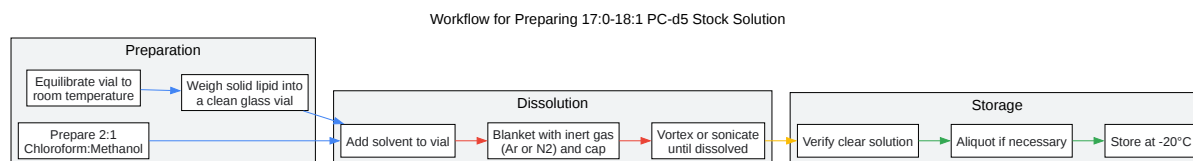
Procedure:

- **Equilibrate:** Allow the vial containing the solid **17:0-18:1 PC-d5** to warm to room temperature before opening. This prevents condensation of atmospheric moisture onto the cold lipid, which can cause hydrolysis.
- **Solvent Preparation:** Prepare a 2:1 (v/v) mixture of chloroform and methanol.
- **Dissolution:**
 - Carefully weigh out the desired amount of the lipid into a clean glass vial.
 - Using a glass syringe or pipette, add the appropriate volume of the chloroform:methanol solvent to achieve a 1 mg/mL concentration.
 - Blanket the vial with an inert gas (argon or nitrogen) and securely seal it with the Teflon-lined cap.
 - Vortex the vial until the lipid is completely dissolved. A clear solution should be obtained.
 - If necessary, briefly sonicate the vial in a bath sonicator to aid dissolution.
- **Storage:** Store the resulting stock solution at -20°C. For frequent use, it is advisable to prepare smaller aliquots to avoid repeated warming and cooling of the main stock.

Quantitative Data Summary

Parameter	Value	Reference
Full Chemical Name	1-heptadecanoyl-2-oleoyl-sn-glycero(d5)-3-phosphocholine	[1]
Molecular Formula	C43H79D5NO8P	
Molecular Weight	779.13 g/mol	
Recommended Storage Temp.	-20°C	
Common Stock Concentration	1 mg/mL	

Workflow Diagram



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Caption: A flowchart illustrating the key steps for preparing a stock solution of **17:0-18:1 PC-d5**.

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